

Magneson II Dye: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-(4-Nitrophenylazo)-1-naphthol

Cat. No.: B213142

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An in-depth technical guide for researchers, scientists, and drug development professionals on the chemical properties, synthesis, and applications of Magneson II dye.

Core Chemical Identity

Magneson II, a prominent azo dye, is widely recognized in analytical chemistry for its role as a colorimetric indicator, particularly for the detection of magnesium ions. Its IUPAC name is 4-[(4-nitrophenyl)diazenyl]naphthalen-1-ol.^[1]

This compound is also known by a variety of synonyms, ensuring comprehensive recognition across different chemical literature and databases.

Identifier	Value
IUPAC Name	4-[(4-nitrophenyl)diazenyl]naphthalen-1-ol
Common Name	Magneson II
Synonyms	4-(4-Nitrophenylazo)-1-naphthol, p-Nitrobenzeneazo- α -naphthol, Magnezon II, NSC 5048 ^{[2][3]}
CAS Number	5290-62-0 ^{[4][5][6]}
Molecular Formula	C ₁₆ H ₁₁ N ₃ O ₃ ^{[2][5][6]}
Molecular Weight	293.28 g/mol ^{[2][5]}

Physicochemical Properties

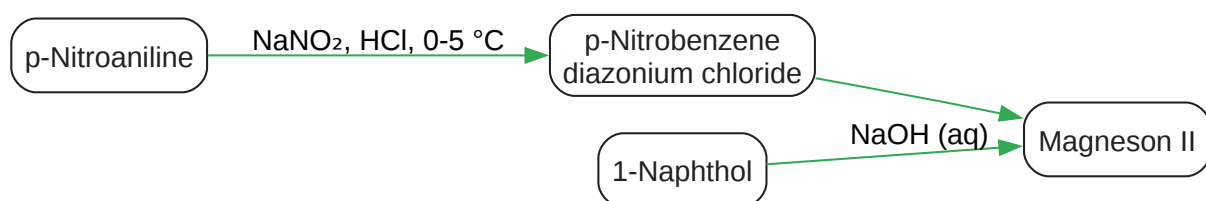
The utility of Magneson II in various applications is dictated by its distinct physicochemical properties. A summary of these properties is provided below.

Property	Value	Source
Appearance	Red to red-brown powder	[2]
Melting Point	270-280 °C (with decomposition)	[4][5]
Solubility	Insoluble in water; Soluble in ethanol, acetone, and dilute aqueous NaOH.	[2][7]
pKa (Predicted)	8.19 ± 0.40	[4][8]
Absorptivity (A 1% at 572 nm)	Min. 1100 in ethanol/NaOH	[9][10]
Sensitivity to Mg	1:25000	[9][10]

Synthesis of Magneson II

The synthesis of Magneson II is a classic example of diazotization followed by an azo coupling reaction. The overall process involves the conversion of p-nitroaniline to a diazonium salt, which then reacts with 1-naphthol to yield the final dye.

Reaction Pathway



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Caption: Synthesis pathway of Magneson II from p-nitroaniline and 1-naphthol.

Experimental Protocol: Synthesis of Magneson II

The following protocol is a generalized procedure based on available literature. Researchers should adapt and optimize the conditions as needed for their specific laboratory setup.

Materials:

- p-Nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- 1-Naphthol (α -Naphthol)
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

Procedure:

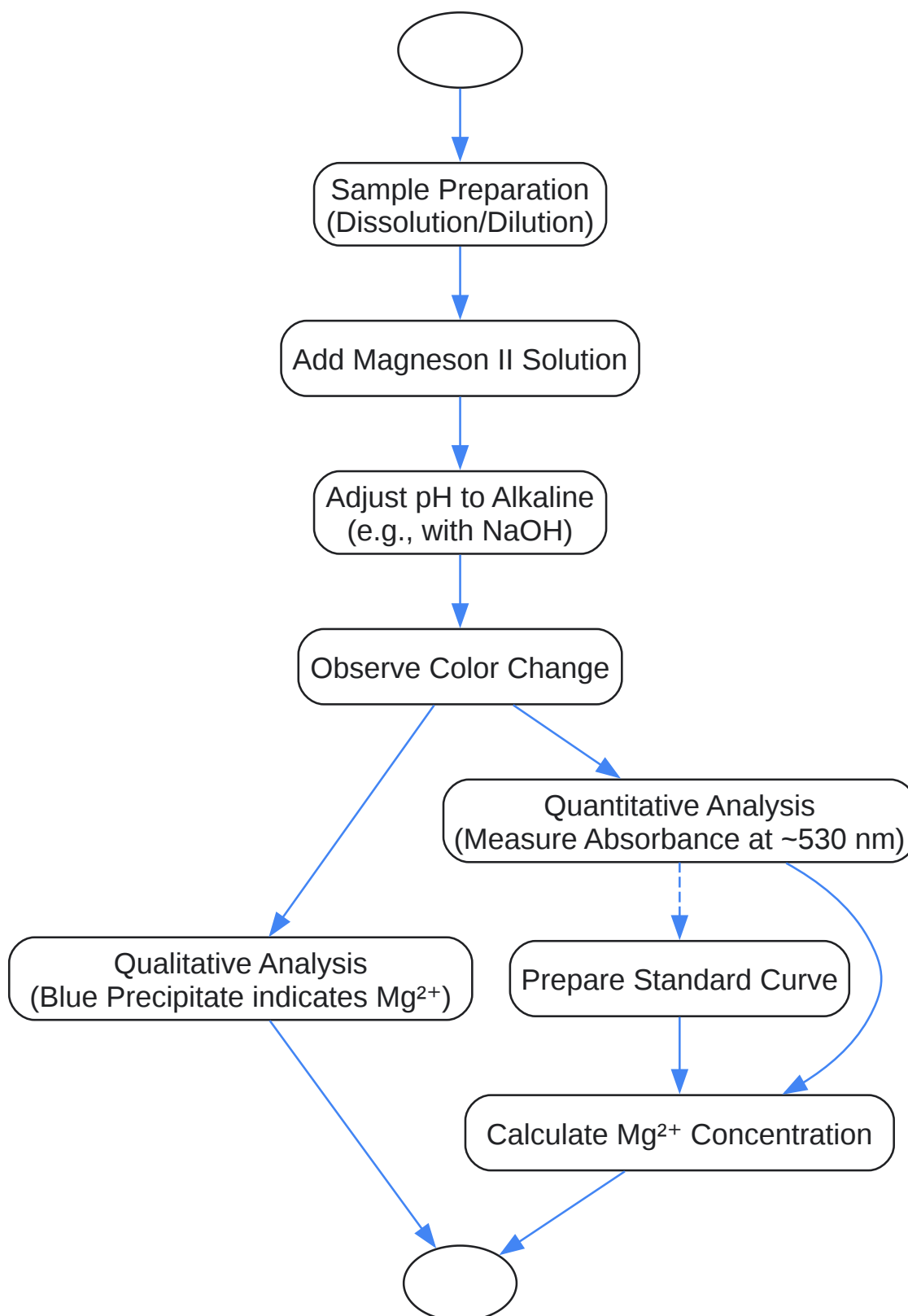
- Diazotization of p-Nitroaniline:
 - Dissolve p-nitroaniline in a mixture of concentrated HCl and water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite while maintaining the temperature below 5 °C. Stir continuously. The formation of the diazonium salt is indicated by a change in the solution's appearance.
- Preparation of the Coupling Solution:
 - Dissolve 1-naphthol in an aqueous solution of sodium hydroxide.
 - Cool this solution in an ice bath.

- Azo Coupling:
 - Slowly add the cold diazonium salt solution to the cold 1-naphthol solution with vigorous stirring.
 - A colored precipitate of Magneson II will form.
 - Continue stirring in the ice bath for a period to ensure the completion of the reaction.
- Isolation and Purification:
 - Filter the precipitate using vacuum filtration.
 - Wash the crude product with cold water to remove any unreacted salts.
 - The product can be further purified by recrystallization from a suitable solvent, such as ethanol.
- Drying:
 - Dry the purified Magneson II in a desiccator or a vacuum oven at a low temperature.

Application in Magnesium Detection

Magneson II is a highly effective reagent for the qualitative and quantitative determination of magnesium ions in a sample. The principle of this application lies in the formation of a distinct blue-colored complex between Magneson II and magnesium ions in an alkaline medium.

Experimental Workflow for Magnesium Detection



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Caption: Workflow for the detection and quantification of magnesium using Magneson II.

Experimental Protocol: Spectrophotometric Determination of Magnesium

This protocol provides a framework for the quantitative analysis of magnesium using Magneson II.

Materials and Reagents:

- Magneson II solution (e.g., 0.01% w/v in ethanol)
- Standard Magnesium solution (e.g., 1000 ppm Mg^{2+})
- Sodium Hydroxide (NaOH) solution (e.g., 1 M)
- Sample solution containing an unknown concentration of Mg^{2+}
- Volumetric flasks and pipettes
- Spectrophotometer

Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard magnesium solutions of known concentrations (e.g., 0.5, 1, 2, 5, 10 ppm) by diluting the stock standard solution.
- Sample and Standard Preparation for Measurement:
 - Pipette a known volume of the sample solution and each standard solution into separate volumetric flasks.
 - To each flask, add a specific volume of the Magneson II solution.
 - Add the sodium hydroxide solution to make the solutions alkaline and bring to the final volume with distilled water. Mix well.

- A blank solution should be prepared using distilled water instead of the sample or standard.
- Measurement:
 - Allow the color to develop for a consistent period.
 - Set the spectrophotometer to the wavelength of maximum absorbance for the Mg^{2+} -Magneson II complex (approximately 530 nm).[\[11\]](#)
 - Zero the spectrophotometer using the blank solution.
 - Measure the absorbance of each standard solution and the sample solution.
- Data Analysis:
 - Plot a calibration curve of absorbance versus the concentration of the magnesium standards.
 - Determine the concentration of magnesium in the sample by interpolating its absorbance on the calibration curve.

Safety and Handling

Magneson II is a chemical reagent and should be handled with appropriate safety precautions. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety measures include:

- Wearing personal protective equipment (gloves, safety glasses, lab coat).
- Handling the powder in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Avoiding contact with skin and eyes.
- Storing the compound in a cool, dry place away from oxidizing agents.[\[4\]](#)

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